

In-Depth Technical Guide: Reactivity & Applications of p-Nitrophenyl Vinyl Carbonate (PNPVC)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *p*-Nitrophenyl vinyl carbonate

CAS No.: 227466-75-3

Cat. No.: B8584724

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Executive Summary: The Bifunctional Utility of PNPVC

p-Nitrophenyl vinyl carbonate (PNPVC) (CAS: 227466-75-3) is a specialized heterobifunctional reagent designed for the chemoselective introduction of polymerizable vinyloxycarbonyl (VOC) groups into nucleophile-bearing molecules.

Unlike standard crosslinkers, PNPVC bridges the gap between small-molecule synthesis and polymer chemistry. It functions as a "monomerizing agent," converting static drugs, proteins, or ligands into reactive vinyl monomers. These functionalized targets can then be covalently incorporated into hydrogels, molecularly imprinted polymers (MIPs), or drug delivery vehicles via free-radical polymerization.

Key Chemical Properties

Property	Specification
Formula	
Molecular Weight	209.16 g/mol
Reactive Group A	p-Nitrophenyl Carbonate: Activated ester for nucleophilic substitution.[1][2]
Reactive Group B	Vinyl Carbonate: Polymerizable enol ester moiety.
Leaving Group	p-Nitrophenol (), offering real-time colorimetric monitoring (yellow release).
Solubility	Soluble in DCM, THF, DMF, DMSO. Limited stability in aqueous buffers (hydrolysis-prone).

Mechanistic Underpinnings[3]

The utility of PNPVC relies on the differential reactivity of its two functional ends. The carbonyl carbon is highly electrophilic due to the electron-withdrawing nature of the p-nitrophenyl group, making it susceptible to attack by "soft" nucleophiles (primary amines, thiols) and "hard" nucleophiles (hydroxyls) under mild conditions.

Reaction Pathway: Nucleophilic Substitution

The reaction proceeds via an addition-elimination mechanism (

). The nucleophile attacks the carbonyl carbon, forming a tetrahedral intermediate. The p-nitrophenoxide anion is then expelled, locking the nucleophile to the vinyl moiety via a carbamate (if reacting with amine) or carbonate (if reacting with alcohol) linkage.

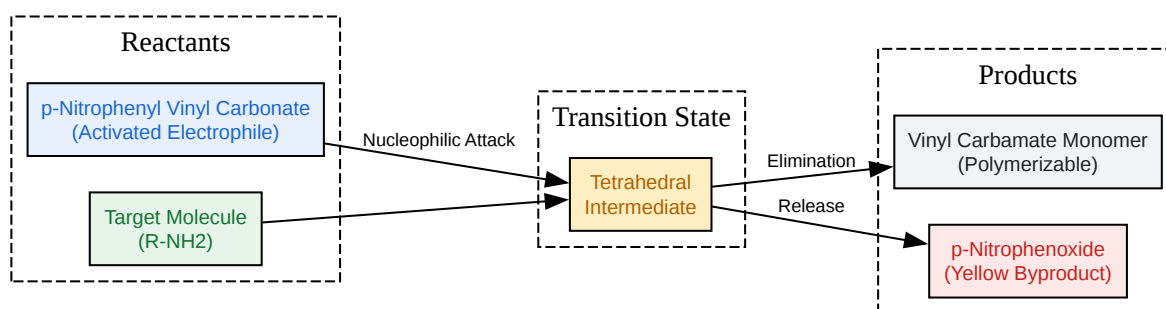
Critical Consideration: The vinyl group (

) remains intact during this substitution. This is distinct from acryloyl chlorides, where the vinyl group is directly attached to the carbonyl. The resulting vinyl carbamate (

) is chemically stable but polymerizable.

Visualization: Reaction Mechanism

The following diagram illustrates the transformation of a primary amine into a polymerizable vinyl carbamate monomer.



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Figure 1: Mechanism of amine functionalization by PNPVC. The p-nitrophenoxide release serves as an in-situ indicator of reaction progress.

Kinetic Profile & Stability

Understanding the kinetics of PNPVC is crucial for preventing hydrolysis (reaction with water) while ensuring complete derivatization of the target.

Hydrolysis vs. Aminolysis

The rate of hydrolysis for p-nitrophenyl esters increases significantly with pH. However, the rate of aminolysis (reaction with amines) is generally orders of magnitude faster than hydrolysis, provided the amine is unprotonated.

Condition	Dominant Reaction	Rate Constant ()	Recommendation
pH < 7.0	Slow Hydrolysis	Low	Reaction too slow; amine protonated.
pH 7.5 - 8.5	Aminolysis	High	Optimal Window. Amine is nucleophilic; hydrolysis is manageable.
pH > 9.0	Rapid Hydrolysis	Very High	Avoid. Reagent consumed by water before target.
Organic (DCM/TEA)	Aminolysis	Fast	Preferred for small molecules.

Stability in Storage

PNPVC is moisture-sensitive. It must be stored at -20°C under an inert atmosphere (Argon/Nitrogen). Exposure to ambient moisture leads to the formation of p-nitrophenol (yellowing of the solid) and

Experimental Protocols

Protocol A: Synthesis of Polymerizable Prodrugs (Small Molecule)

This protocol describes the conversion of an amine-containing drug into a vinyl carbamate monomer for use in Molecularly Imprinted Polymers (MIPs).

Reagents:

- Target Amine (1.0 equiv)
- PNPVC (1.1 equiv)

- Triethylamine (TEA) or DIPEA (1.2 equiv)
- Solvent: Anhydrous Dichloromethane (DCM) or DMF.

Workflow:

- Dissolution: Dissolve the Target Amine and TEA in anhydrous DCM under Nitrogen.
- Addition: Add PNPVC (solid or dissolved in minimal DCM) dropwise at 0°C.
 - Note: The reaction is exothermic; cooling prevents side reactions.
- Reaction: Allow to warm to room temperature (RT) and stir for 4–12 hours.
 - Monitoring: The solution will turn yellow (liberation of p-nitrophenol). Monitor by TLC (disappearance of amine) or HPLC.
- Workup:
 - Dilute with DCM.
 - Wash with cold 5%
(removes p-nitrophenol).
 - Wash with 0.1 M HCl (removes unreacted amine/TEA).
 - Dry over
and concentrate.
- Validation: Confirm structure via
-NMR. Look for vinyl protons:
4.5–5.0 (dd) and
7.0–7.5 (dd).

Protocol B: Bioconjugation (Protein "Monomerization")

This protocol introduces vinyl groups onto surface lysines of a protein, allowing it to be covalently entrapped in a hydrogel matrix.

Reagents:

- Protein () in PBS (pH 7.4).
- PNPVC stock solution (in dry DMSO).

Workflow:

- Buffer Exchange: Ensure protein is in a non-nucleophilic buffer (PBS or Borate, pH 8.0). Avoid Tris or Glycine.
- Activation: Add PNPVC stock to the protein solution.
 - Ratio: Use a 10-20 molar excess of PNPVC over protein for partial modification; 50+ for high density.
 - Solvent Limit: Keep DMSO final concentration to prevent denaturation.
- Incubation: React for 1 hour at 4°C or RT with gentle agitation.
- Quenching: Add 1 M Tris-HCl (pH 8.0) to quench unreacted PNPVC.
- Purification: Dialyze against PBS or use a desalting column (PD-10) to remove p-nitrophenol and byproducts.

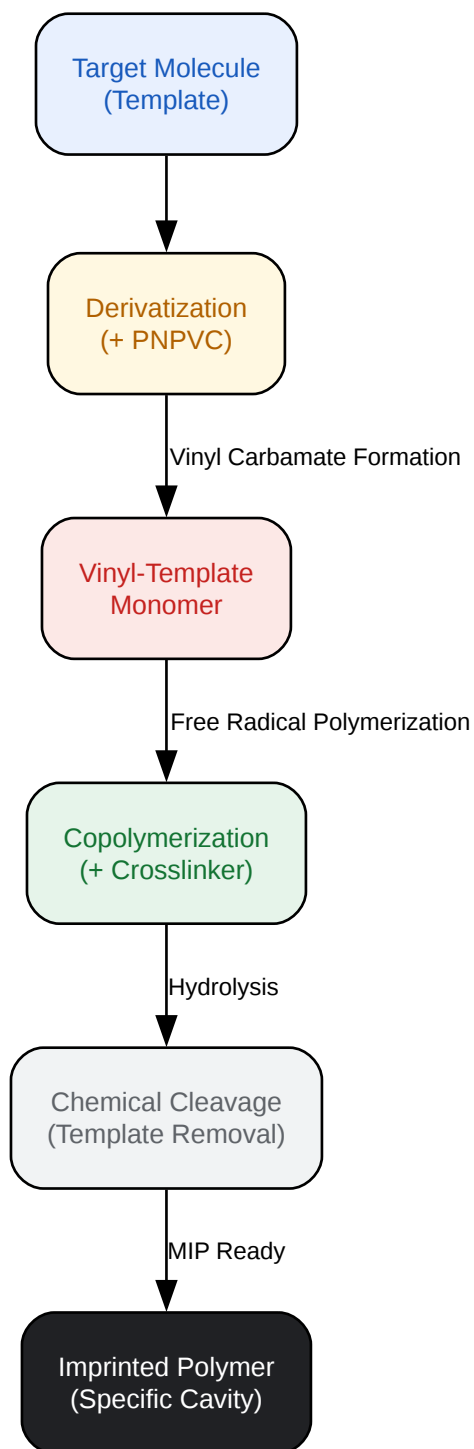
Applications in Advanced Materials

Molecularly Imprinted Polymers (MIPs)

PNPVC is a "privileged" reagent for the covalent imprinting approach.

- Step 1: The template (drug) is derivatized with PNPVC to form a polymerizable monomer-template conjugate.
- Step 2: This conjugate is copolymerized with a crosslinker (e.g., EGDMA).
- Step 3: The template is cleaved (hydrolysis of the carbamate), leaving a cavity with a specific chemical orientation.

Workflow Visualization: MIP Synthesis



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Figure 2: Workflow for creating Molecularly Imprinted Polymers using PNPVC as a functional monomer precursor.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of PNPVC	Ensure solvents are anhydrous. If aqueous, increase pH slightly (to 8.0) or increase reagent excess.
No Reaction	Amine protonated	Check pH. If using amine salts (e.g.,), add equimolar base (TEA) to free the amine.
Product Unstable	Spontaneous polymerization	Add a radical inhibitor (e.g., MEHQ) during workup/storage if the product is a liquid monomer.
Yellow Impurity	Residual p-nitrophenol	Perform extensive alkaline washes (or) or dialysis (for proteins).

References

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